

Application Notes and Protocols: The Role of Sertindole-d4 in Elucidating Sertindole Metabolism

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Compound of Interest

Compound Name: Sertindole-d4

Cat. No.: B15617886

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These application notes provide a comprehensive overview of the use of **Sertindole-d4** as an internal standard in the study of Sertindole metabolism. Detailed protocols for in vitro and in vivo metabolism studies, along with quantitative data and metabolic pathways, are presented to guide researchers in the accurate assessment of Sertindole's pharmacokinetic profile.

Introduction

Sertindole is an atypical antipsychotic agent primarily metabolized in the liver by the cytochrome P450 enzymes CYP3A4 and CYP2D6.[1][2][3] Understanding its metabolic fate is crucial for predicting drug-drug interactions, inter-individual variability in patient response, and potential safety liabilities. **Sertindole-d4**, a stable isotope-labeled version of Sertindole, serves as an ideal internal standard for liquid chromatography-mass spectrometry (LC-MS/MS) based bioanalysis. Its use allows for precise and accurate quantification of Sertindole and its metabolites in various biological matrices by correcting for variability in sample preparation and instrument response.

Metabolic Pathways of Sertindole

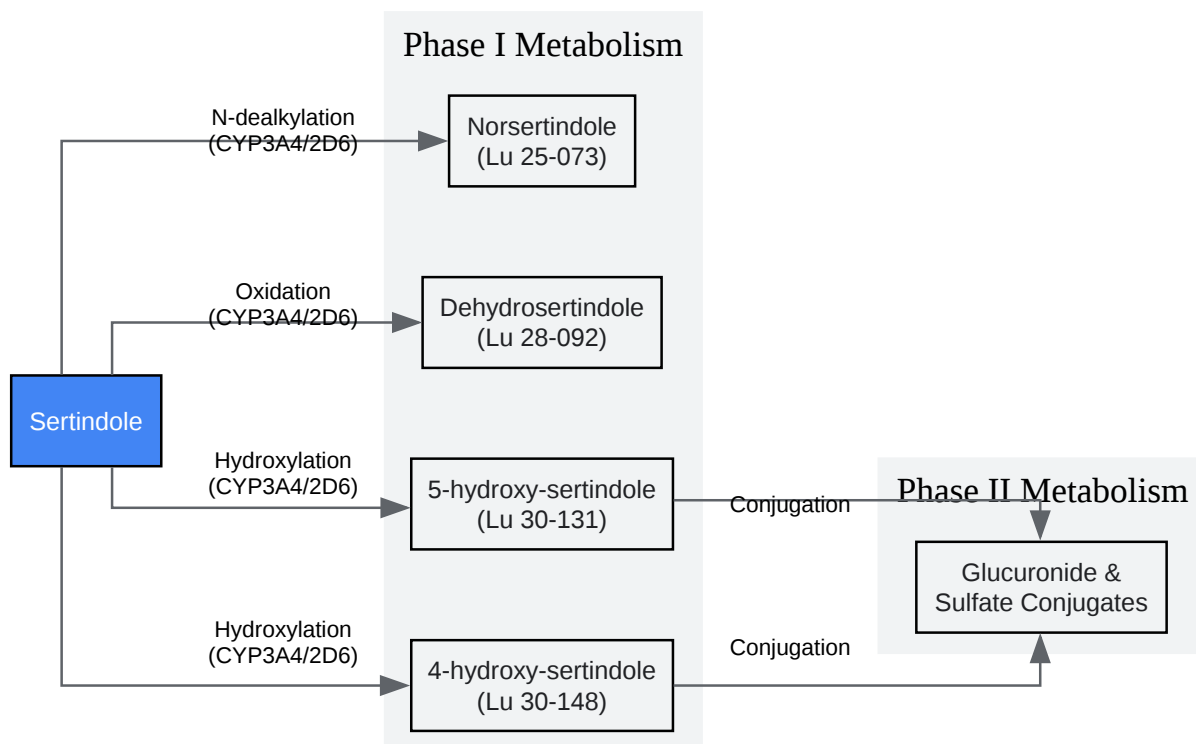
Sertindole undergoes extensive metabolism, primarily through two main pathways: N-dealkylation and oxidation.[2] Other significant reactions include hydroxylation of the

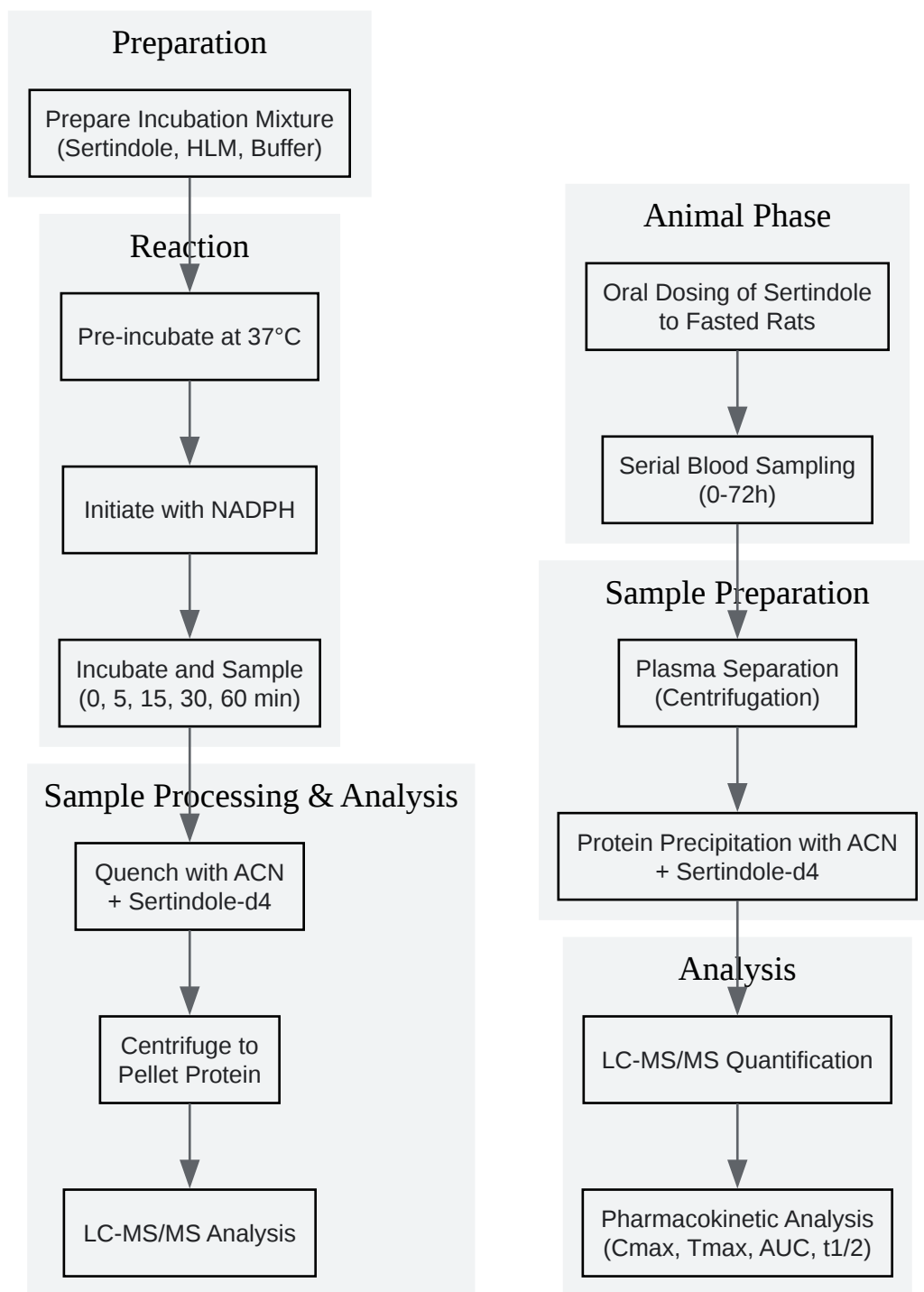
imidazolidinone ring and the fluorophenyl group.[4]

The major and minor metabolites of Sertindole include:[4]

- Dehydrosertindole (Lu 28-092): Formed via oxidation.
- Norsertindole (Lu 25-073): Formed via N-dealkylation.
- 5-hydroxy-sertindole (Lu 30-131): A major metabolite in rats, monkeys, and humans.
- 4-hydroxy-sertindole (Lu 30-148): A major metabolite in rats, monkeys, and humans.

Further metabolism can occur through dehydration, oxidation, hydroxylation, glucuronidation, and sulfation.[4] Species differences in metabolism have been observed, with oxidation of the imidazolidinone ring and N-dealkylation being the main reactions in rats, while in dogs, an NIH shift at the fluorophenyl group followed by conjugation is the primary pathway.[4]





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